

Application Notes and Protocols for Hemophan Dialyzer Setup and Priming

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For Researchers, Scientists, and Drug Development Professionals

Introduction

These application notes provide a detailed, generalized protocol for the setup and priming of a hemodialyzer featuring a **Hemophan** membrane. **Hemophan** is a modified cellulosic membrane known for its improved biocompatibility compared to conventional cuprophane membranes.[1][2] Proper setup and priming are critical to ensure patient safety, dialyzer efficacy, and the integrity of experimental results in a research setting.

Disclaimer: This document provides a general protocol. Users must always refer to and strictly follow the specific instructions for use (IFU) provided by the manufacturer of both the dialyzer and the hemodialysis machine.

Technical Specifications

Quantitative data for a specific **Hemophan** dialyzer model can be found in the manufacturer's documentation. The following table provides an illustrative example of performance characteristics for a low-flux, modified cellulose dialyzer.



Parameter	Value	Units
Membrane Material	Hemophan (Modified Cellulose)	-
Surface Area	1.5	m²
Priming Volume	85	mL
Ultrafiltration Coefficient (KUF)	8.5	mL/hr/mmHg
Clearance: Urea (Qb=200mL/min, Qd=500mL/min)	185	mL/min
Clearance: Creatinine (Qb=200mL/min, Qd=500mL/min)	170	mL/min
Clearance: Phosphate (Qb=200mL/min, Qd=500mL/min)	145	mL/min
Clearance: Vitamin B12 (Qb=200mL/min, Qd=500mL/min)	85	mL/min

Note: The data in this table is for illustrative purposes and may not represent the exact specifications of a particular **Hemophan** dialyzer model.

Experimental Protocols Materials Required

- Hemophan dialyzer
- Sterile bloodlines (arterial and venous)
- Sterile priming solution (e.g., 1000 mL 0.9% sodium chloride)
- Heparin (as per experimental protocol)



- Hemodialysis machine
- Sterile gloves and personal protective equipment (PPE)
- Waste container

Dialyzer Inspection and Preparation

- Inspect Packaging: Carefully inspect the sterile packaging of the dialyzer and bloodlines for any signs of damage or compromise to sterility. Do not use if the packaging is damaged.
- Verify Dialyzer: Confirm that the dialyzer is the correct model (Hemophan membrane) and within its expiration date.
- Gather Materials: Aseptically gather all necessary materials for the procedure.

Experimental Workflow: Setup and Priming



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Caption: Experimental workflow for **Hemophan** dialyzer setup and priming.

Detailed Priming Protocol

- Mount the Dialyzer: Securely mount the Hemophan dialyzer onto the holder of the hemodialysis machine in a vertical position, with the arterial (red) end down and the venous (blue) end up.
- Connect Bloodlines:
 - Aseptically connect the arterial bloodline to the arterial port of the dialyzer.



- Connect the venous bloodline to the venous port of the dialyzer.
- Thread the arterial and venous lines through the appropriate guides and clamps on the hemodialysis machine.
- Prepare Priming Solution: Spike the bag of sterile 0.9% sodium chloride with the appropriate line from the bloodline set.
- Initiate Priming:
 - Ensure all clamps are open between the saline bag and the dialyzer.
 - Turn on the blood pump and set the flow rate to a low setting, typically 100-150 mL/min.
 - Allow the saline to displace the air in the arterial line, flowing up through the dialyzer, and then into the venous line.
 - Gently tap the dialyzer to dislodge any trapped air bubbles and ensure they are flushed out.

Recirculation:

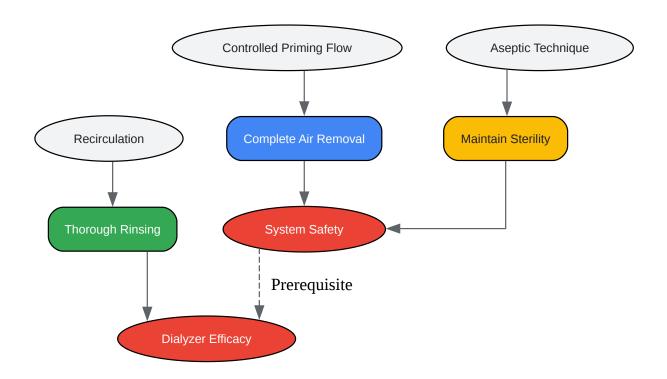
- Once the entire extracorporeal circuit is filled with saline and free of air, connect the patient ends of the arterial and venous lines to create a closed loop for recirculation.
- Increase the blood pump speed to 200-300 mL/min and recirculate the saline for a minimum of 5-10 minutes. This ensures complete rinsing of any residual manufacturing materials.
- Prime Dialysate Compartment:
 - Connect the dialysate lines to the dialysate ports on the dialyzer.
 - Initiate dialysate flow as per the hemodialysis machine's instructions to prime the dialysate compartment.
- Final Inspection:



- Thoroughly inspect the entire circuit for any remaining air bubbles. Remove any air as per the machine's operating manual.
- The dialyzer is now primed and ready for the initiation of the experimental procedure.

Signaling Pathways and Logical Relationships

The setup and priming of a **Hemophan** dialyzer follows a logical sequence of events designed to ensure sterility, remove air and residual substances, and prepare the extracorporeal circuit for connection to the experimental model. The following diagram illustrates the key logical relationships in this process.



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Caption: Logical relationships for ensuring a safe and effective dialyzer setup.

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